

Application Notes and Protocols: LUM015 for Surgical Margin Assessment

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Compound of Interest

Compound Name: Zopocianine Sodium

CAS No.: 2206660-95-7

Cat. No.: B15550802

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Introduction

Accurate real-time assessment of surgical margins is a critical challenge in oncologic surgery. Incomplete tumor resection is a major cause of local recurrence and negatively impacts patient prognosis. LUM015, also known as **Zopocianine Sodium**, is a novel, injectable, protease-activated fluorescent imaging agent designed to illuminate cancerous tissue during surgery, thereby enabling surgeons to more accurately identify and remove all malignant tissue. This document provides detailed application notes and protocols for the use of LUM015 in preclinical and clinical research settings for surgical margin assessment.

Mechanism of Action

LUM015 is a pegylated, cathepsin-activated imaging agent. It consists of a Cy5 fluorophore attached to a quencher molecule via a polypeptide linker. In its native state, the quencher suppresses the fluorescence of the Cy5 molecule. Many solid tumors exhibit elevated levels of proteases, such as cathepsins, in their microenvironment compared to normal tissue. Upon administration, LUM015 passively accumulates in the tumor tissue due to the enhanced

permeability and retention (EPR) effect. Within the tumor microenvironment, the polypeptide linker of LUM015 is cleaved by these overexpressed proteases. This cleavage releases the quencher, leading to the activation of the Cy5 fluorophore and subsequent emission of a fluorescent signal upon excitation. This "on-demand" activation allows for a high tumor-to-background signal ratio, enabling clear delineation of cancerous tissue.

Figure 1: Mechanism of Action of LUM015.

Data Presentation

Preclinical Data (Mouse Model of Soft Tissue Sarcoma)

Parameter	Value	Reference
LUM015 Dose	3.5 mg/kg	
Administration Route	Tail Vein Injection	
Time to Resection	6 hours	
Mean Tumor Fluorescence vs. Muscle	~5-fold higher	

Phase 1 Clinical Trial Data (Soft Tissue Sarcoma and Breast Cancer)

A first-in-human Phase 1 clinical trial enrolled 15 patients (12 with soft tissue sarcoma and 3 with invasive ductal carcinoma of the breast).

Parameter	Details	Reference
Patient Population	15 patients with soft-tissue sarcoma or breast cancer	
LUM015 Dose Cohorts	0.25, 0.5, 1.0, and 1.5 mg/kg	
Administration Route	Peripheral Intravenous Injection	
Time of Administration	2-72 hours prior to surgery	
Safety Profile	Well-tolerated, no adverse pharmacological activity or hypersensitivity. Expected green chromaturia observed.	
Tumor Fluorescence	Significantly higher in tumor tissue compared to normal adjacent tissue.	

Feasibility Study in Breast Cancer

A study involving 45 women undergoing breast cancer surgery further evaluated the efficacy of LUM015.

Parameter	Result	Reference
LUM015 Dose	1 mg/kg	
Sensitivity for Tumor Detection	84% for all imaged cavity surfaces; 100% for residual tumor in patients with positive margins.	
Specificity for Tumor Detection	73%	
Clinical Outcome	25% of patients with positive margins were spared a second surgery.	

Experimental Protocols

Preclinical Evaluation in a Mouse Model of Soft Tissue Sarcoma

This protocol is based on the methodology described in the co-clinical trial of LUM015.

Objective: To assess the in vivo tumor-labeling specificity of LUM015.

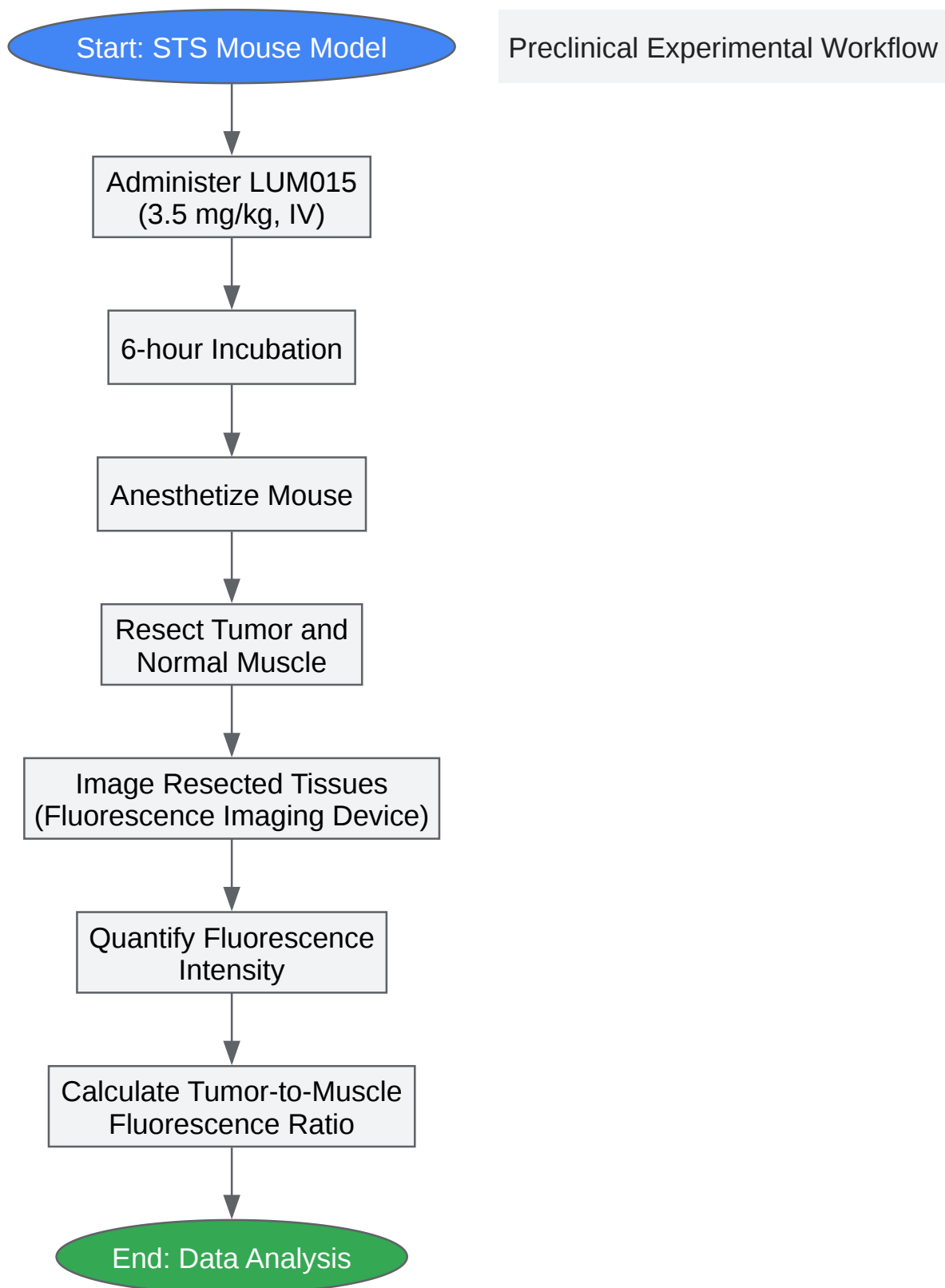
Materials:

- LUM015 (3.5 mg/kg)
- Primary soft tissue sarcoma (STS) mouse model
- Handheld fluorescence imaging device
- Anesthetic agent
- Surgical tools for resection

Procedure:

- Induce primary STS in the lower extremity of the mice.
- Administer LUM015 (3.5 mg/kg) via tail vein injection to tumor-bearing mice.
- Wait for a period of 6 hours to allow for probe distribution and activation.
- Anesthetize the mouse according to approved institutional animal care and use committee protocols.
- Surgically resect the primary STS tumor and a sample of normal muscle from the contralateral leg.
- Immediately image the resected tissues using a handheld fluorescence imaging device.
- Quantify the fluorescence intensity of the tumor and normal muscle tissue.

- Analyze the data to determine the tumor-to-muscle fluorescence ratio.



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Figure 2: Preclinical Experimental Workflow.

Protocol for Phase 1 Clinical Trial in Humans

This protocol is a generalized representation based on the reported Phase 1 trial. All clinical investigations must be conducted under approved institutional review board (IRB) protocols.

Objective: To evaluate the safety, pharmacokinetics, and tumor-labeling properties of LUM015 in patients with solid tumors.

Patient Population: Patients scheduled for surgical resection of soft tissue sarcoma or breast cancer.

Materials:

- LUM015 (dose-escalation cohorts: 0.25, 0.5, 1.0, 1.5 mg/kg)
- Sterile saline for injection
- Intravenous infusion equipment
- Clinical fluorescence imaging system
- Blood
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